

Analytical methods for o-Nitrosophenol detection in water

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Compound of Interest

Compound Name: *o*-Nitrosophenol

Cat. No.: B15183410

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An overview of advanced analytical methodologies for the detection of **o-Nitrosophenol** in aqueous matrices.

Introduction

o-Nitrosophenol is a chemical intermediate of significant interest in various industrial applications, including the synthesis of dyes and pharmaceuticals. However, its potential toxicity and persistence in aquatic environments necessitate sensitive and reliable analytical methods for its detection and quantification. This document provides detailed application notes and protocols for the analysis of **o-Nitrosophenol** in water, tailored for researchers, scientists, and professionals in drug development. The methodologies covered include High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), UV-Vis Spectrophotometry, and Electrochemical Methods.

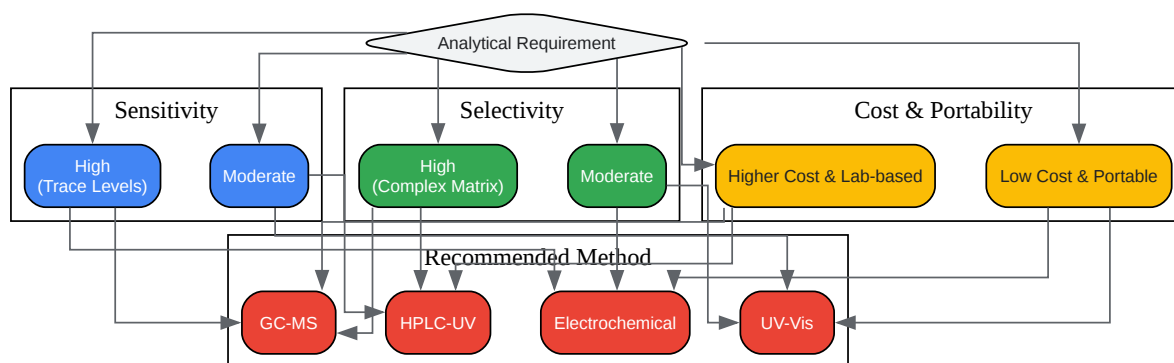
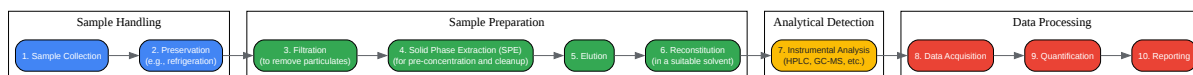
Quantitative Data Summary

The selection of an appropriate analytical method depends on various factors, including the required sensitivity, selectivity, sample matrix complexity, and available instrumentation. The following table summarizes the key quantitative performance parameters of different techniques for the determination of **o-Nitrosophenol** in water.

Analytical Method	Limit of Detection (LOD)	Limit of Quantitation (LOQ)	Linear Range	Recovery (%)	Precision (RSD%)
HPLC-UV	0.031 ppm[1]	0.102 ppm[1]	5 - 70 ppm[1]	90 - 112%[2][3]	< 15%[2][3]
GC-MS (after SPE)	0.02 - 0.58 µg/L	Not Specified	0.1 - 15 µg/L[4]	Not Specified	Not Specified
UV-Vis Spectrophotometry	Not Specified	Not Specified	1.0 - 25.0 µg/mL[5]	Not Specified	Not Specified
Electrochemical Sensor	0.075 µM	Not Specified	0.0033 - 0.313 µM[6]	96 - 112%[7]	1 - 15%[7]

Experimental Workflow

The general workflow for the analysis of **o-Nitrosophenol** in a water sample involves several key stages, from sample collection to final data interpretation.



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